

# Unveiling PhiKan 083 Hydrochloride: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *PhiKan 083 hydrochloride*

Cat. No.: *B1677686*

[Get Quote](#)

For Immediate Release

This technical guide provides a comprehensive overview of **PhiKan 083 hydrochloride**, a carbazole derivative of significant interest in cancer research. Tailored for researchers, scientists, and drug development professionals, this document details the chemical structure, properties, and biological activity of **PhiKan 083 hydrochloride**, with a focus on its role as a stabilizer of the mutant p53 protein. All quantitative data is presented in clear, structured tables, and a detailed signaling pathway diagram illustrates its mechanism of action.

## Chemical Structure and Properties

**PhiKan 083 hydrochloride**, systematically named 9-Ethyl-N-methyl-9H-carbazole-3-methanamine hydrochloride, is a small molecule designed to interact with the p53 tumor suppressor protein. Its core structure is a carbazole ring system, which serves as a scaffold for its biological activity.

Table 1: Chemical Identifiers of **PhiKan 083 Hydrochloride**

Identifier	Value
IUPAC Name	9-Ethyl-N-methyl-9H-carbazole-3-methanamine hydrochloride
CAS Number	1050480-30-2[1][2][3][4]
Molecular Formula	C <sub>16</sub> H <sub>19</sub> ClN <sub>2</sub> [1][2]
SMILES	Cl.CCn1c2ccccc2c2cc(CNC)ccc12[2]

Table 2: Physicochemical Properties of **PhiKan 083 Hydrochloride**

Property	Value
Molecular Weight	274.79 g/mol [1][5]
Solubility	Soluble in DMSO and Water[3][6]
Storage	4°C, sealed storage, away from moisture. In solvent: -80°C for 6 months; -20°C for 1 month[1]
Purity	≥99% (HPLC)[3]

## Biological Activity and Mechanism of Action

**PhiKan 083 hydrochloride** is a p53 stabilizing agent that specifically targets the Y220C mutant of the p53 protein.[1][3][7] The Y220C mutation is a common oncogenic mutation that destabilizes the p53 protein, leading to a loss of its tumor-suppressive function. PhiKan 083 binds to a surface cavity created by this mutation, thereby stabilizing the protein's conformation and slowing its thermal denaturation.[1] This stabilization is thought to rescue the wild-type function of the mutant p53, including the induction of apoptosis in cancer cells.

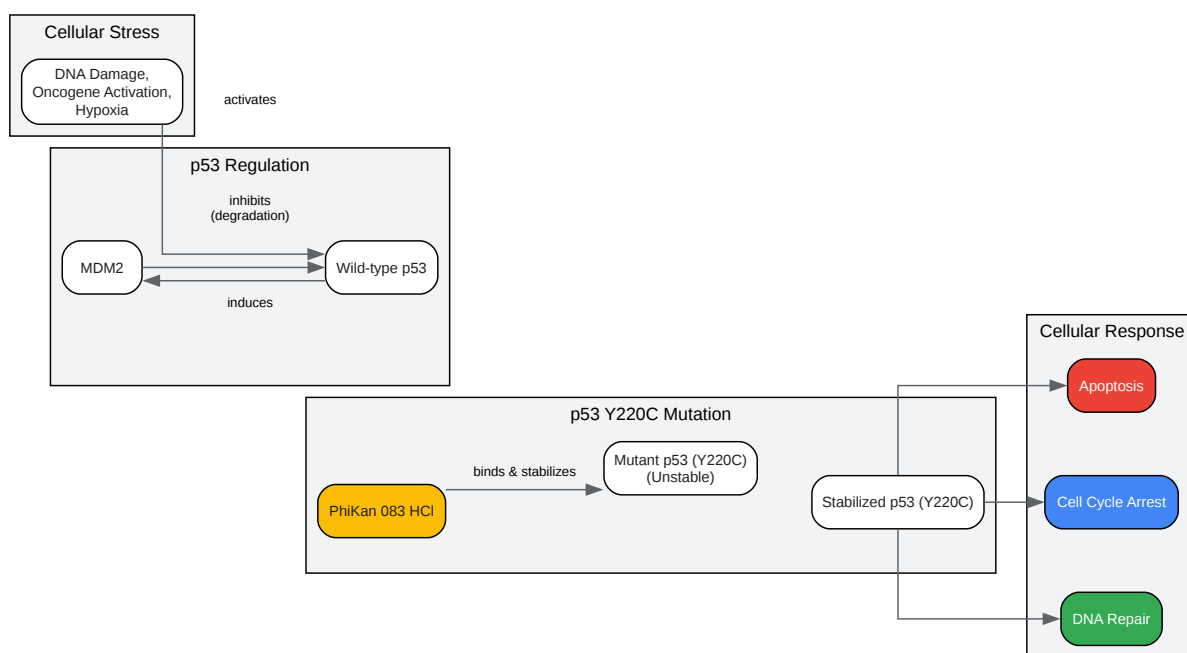
Table 3: Binding Affinity of PhiKan 083 for p53-Y220C

Measurement Technique	Kd (Dissociation Constant)	Cell Line
Not Specified	167 $\mu$ M[1][7]	-
Not Specified	150 $\mu$ M[1]	Ln229 cells
NMR	167 $\mu$ M[4]	-
Analytical Ultracentrifugation	170 $\mu$ M (at 10°C)[4]	-
Isothermal Titration Calorimetry	125 $\pm$ 10 $\mu$ M[4]	-

In vitro studies have demonstrated that PhiKan 083 can reduce the viability of cancer cells harboring the p53-Y220C mutation.[1] For instance, treatment of engineered Ln229 cells with 125  $\mu$ M PhiKan 083 for 48 hours resulted in a significant reduction in cell viability.[1] Furthermore, its pro-apoptotic activity can be enhanced when used in combination with other agents.[1]

## p53 Signaling Pathway and PhiKan 083 Intervention

The p53 signaling pathway plays a crucial role in preventing tumor development by inducing cell cycle arrest, senescence, or apoptosis in response to cellular stress. The Y220C mutation disrupts this pathway by destabilizing the p53 protein. PhiKan 083 acts to restore this pathway by stabilizing the mutant protein.



[Click to download full resolution via product page](#)

Figure 1. Mechanism of PhiKan 083 HCl in the p53 signaling pathway.

## Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and biological evaluation of **PhiKan 083 hydrochloride** are described in the primary literature, most notably by Boeckler et al. in the Proceedings of the National Academy of Sciences (2008).[1] Researchers are encouraged to consult this publication for comprehensive methodologies. The key experimental approaches referenced in this guide include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Used to determine the binding affinity (Kd) of PhiKan 083 to the p53-Y220C mutant.[4]
- Analytical Ultracentrifugation: Employed to independently measure the dissociation constant of the PhiKan 083 and p53-Y220C complex.[4]
- Isothermal Titration Calorimetry (ITC): Utilized to characterize the stoichiometry and thermodynamics of the binding interaction.[4]
- Cell Viability Assays: Performed to assess the cytotoxic effects of PhiKan 083 on cancer cell lines expressing the p53-Y220C mutation.[1]

This technical guide serves as a foundational resource for researchers investigating the therapeutic potential of **PhiKan 083 hydrochloride**. For further details and specific experimental conditions, direct consultation of the cited primary research articles is recommended.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [file.medchemexpress.com](https://file.medchemexpress.com) [file.medchemexpress.com]
- 2. PhiKan 083 hydrochloride - Immunomart [immunomart.com]
- 3. [rndsystems.com](https://rndsystems.com) [rndsystems.com]
- 4. PhiKan 083 | CAS#:1050480-30-2 | Chemsrce [chemsrc.com]
- 5. [medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- 6. [medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- 7. [medchemexpress.com](https://medchemexpress.com) [medchemexpress.com]
- To cite this document: BenchChem. [Unveiling PhiKan 083 Hydrochloride: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1677686#chemical-structure-and-properties-of-phikan-083-hydrochloride>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)